

Head-to-Head Comparison: F1063-0967 and AMG319

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Compound of Interest

Compound Name: F1063-0967

Cat. No.: B1671844

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Objective Comparison of PI3K δ Inhibitors for Researchers, Scientists, and Drug Development Professionals

Introduction

This guide provides a detailed comparison of two phosphoinositide 3-kinase delta (PI3K δ) inhibitors: **F1063-0967** and AMG319. PI3K δ is a critical signaling protein predominantly expressed in hematopoietic cells and plays a key role in B-cell receptor (BCR) signaling.^[1] Its inhibition is a promising therapeutic strategy for various hematological malignancies and inflammatory diseases. AMG319 is a well-characterized, potent, and selective PI3K δ inhibitor developed by Amgen.^{[2][3]} It has been investigated in clinical trials for the treatment of relapsed or refractory lymphoid malignancies and head and neck squamous-cell carcinoma.^[2]

Note on F1063-0967: Publicly available information on **F1063-0967** is limited at the time of this publication. Therefore, a direct head-to-head comparison with comprehensive experimental data for **F1063-0967** is not possible. This guide will provide a thorough analysis of AMG319, establishing a framework for comparison should data on **F1063-0967** or other PI3K δ inhibitors become available.

AMG319: A Profile

AMG319 is an orally bioavailable small molecule that acts as a potent and highly selective inhibitor of the p110 δ catalytic subunit of PI3K.^{[3][4]} By blocking PI3K δ , AMG319 prevents the conversion of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-

trisphosphate (PIP3). This, in turn, inhibits the activation of downstream signaling pathways, including the AKT pathway, leading to decreased cell proliferation and induction of cell death in PI3K δ -dependent cancer cells.[3][4] The targeted nature of PI3K δ inhibition is designed to minimize effects on non-hematopoietic cells, potentially leading to a better safety profile compared to broader PI3K inhibitors.[3][4]

Quantitative Performance Data

The following tables summarize the key in vitro potency and selectivity data for AMG319.

Table 1: In Vitro Potency of AMG319

Assay	Target	IC50
Biochemical Assay	PI3K δ	18 nM[5][6]
Human Whole Blood (HWB) Assay (anti-IgD induced CD69 expression)	PI3K δ	16 nM[6]
B cell proliferation (anti- IgM/CD40L-induced)	---	8.6 nM[5]
pAkt level reduction	---	1.5 nM[5]

Table 2: In Vitro Selectivity of AMG319

Target	IC50	Selectivity vs. PI3K δ
PI3K δ	18 nM[6]	---
PI3K γ	850 nM[6]	>47-fold[5]
PI3K β	2.7 μ M[6]	>150-fold
PI3K α	33 μ M[6]	>1800-fold

Experimental Protocols

Detailed methodologies are crucial for the replication and comparison of experimental findings. Below are the protocols for key assays used to characterize AMG319.

PI3K Enzyme Activity Assay (Alphascreen)

This assay measures the direct inhibitory effect of a compound on the enzymatic activity of PI3K isoforms.

- Materials:
 - Recombinant human PI3K α , PI3K β , PI3K γ , and PI3K δ enzymes.
 - Substrate: Phosphatidylinositol-4,5-bisphosphate (PI(4,5)P₂).
 - ATP.
 - Assay Buffer: 50 mM Tris-HCl (pH 7.5), 100 mM NaCl, 14 mM MgCl₂, 2 mM sodium cholate, 2 mM DTT.
 - Alphascreen Buffer: 10 mM Tris-HCl (pH 7.5), 150 mM NaCl, 0.1% Tween 20, 30 mM EDTA, 1 mM DTT.
 - GST-tagged GRP1-PH domain beads (acceptor beads).
 - Streptavidin-coated donor beads.
 - Biotinylated-PIP₃ (product).
 - 384-well Optiplates.
- Procedure:
 - Prepare serial dilutions of the test compound (e.g., AMG319) in DMSO.
 - Add 0.5 μ L of the compound solution to the wells of a 384-well plate.
 - Prepare a 2x enzyme/substrate mix in the enzyme reaction buffer containing the respective PI3K isoform, PI(4,5)P₂, and ATP. The concentrations of enzyme and ATP may

vary between isoforms to achieve optimal assay conditions.^[5]

- Add the enzyme/substrate mix to the wells containing the test compound.
- Incubate the reaction at room temperature.
- Stop the reaction by adding the Alphascreen buffer containing EDTA.
- Add the acceptor bead solution and incubate in the dark.
- Add the donor bead solution and incubate further in the dark.
- Read the plate on a suitable plate reader (e.g., Envision multimode plate reader) with an excitation at 680 nm and emission detection between 520-620 nm.
- Calculate IC₅₀ values by fitting the data to a four-parameter logistic equation.

Human Whole Blood (HWB) Assay

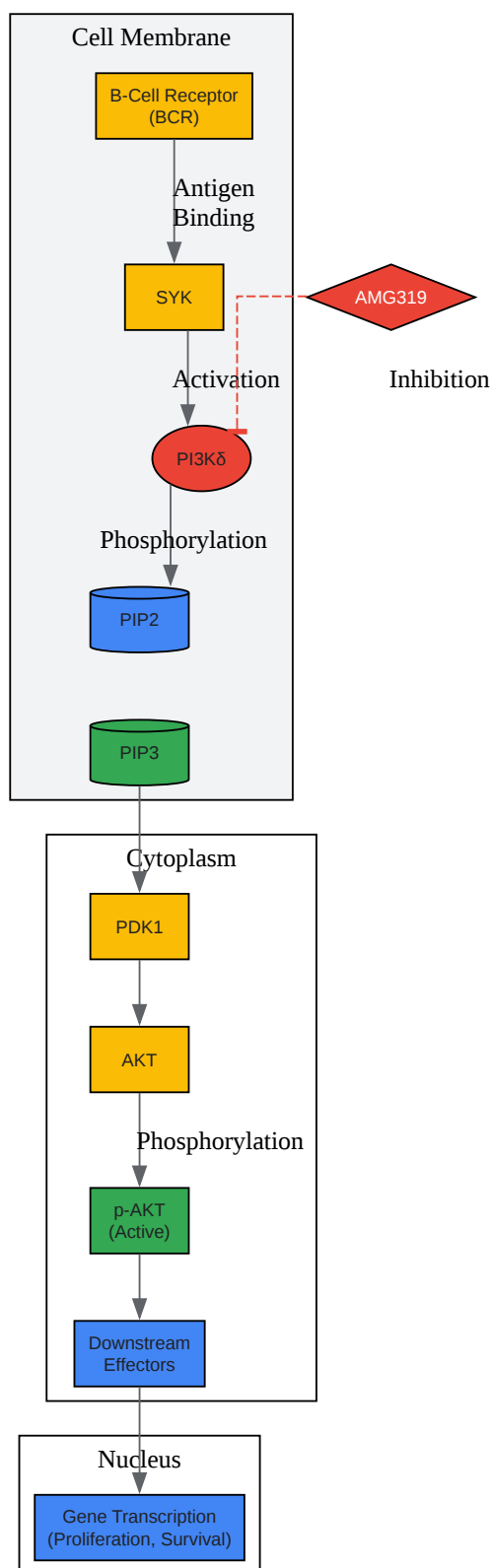
This assay assesses the activity of the inhibitor in a more physiologically relevant matrix.

- Materials:
 - Freshly drawn human whole blood.
 - Anti-IgD antibody.
 - Anti-CD69 antibody conjugated to a fluorophore.
 - Test compound (e.g., AMG319).
 - FACS buffer.
 - Flow cytometer.
- Procedure:
 - Incubate whole blood with various concentrations of the test compound.

- Stimulate B-cell activation by adding anti-IgD antibody.
- Incubate to allow for the expression of activation markers.
- Stain the cells with a fluorescently labeled anti-CD69 antibody.
- Lyse red blood cells.
- Wash and resuspend the remaining white blood cells in FACS buffer.
- Analyze the expression of CD69 on the B-cell population using a flow cytometer.
- Determine the IC50 value, which represents the concentration of the inhibitor required to reduce the expression of CD69 by 50%.

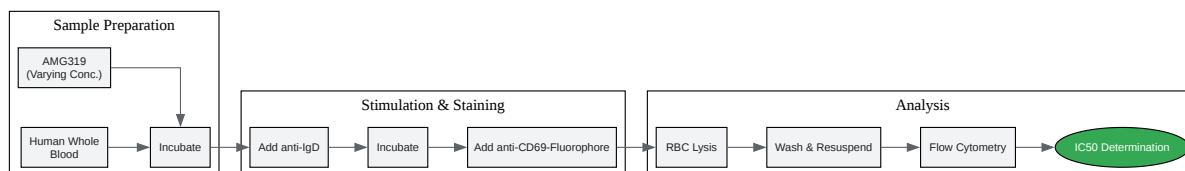
Signaling Pathway and Workflow Diagrams

Visual representations of the signaling pathway and experimental workflows can aid in understanding the mechanism of action and experimental design.



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Caption: PI3Kδ signaling pathway and the inhibitory action of AMG319.



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Caption: Experimental workflow for the Human Whole Blood (HWB) assay.

Conclusion

AMG319 is a potent and selective PI3K δ inhibitor with well-documented in vitro activity. The data presented here offers a comprehensive overview of its performance characteristics and the experimental methods used for its evaluation. While a direct comparison with **F1063-0967** is not feasible due to the lack of public data for the latter, this guide provides a robust framework and benchmark for assessing the performance of other PI3K δ inhibitors. Researchers and drug development professionals are encouraged to use this information as a reference for their own comparative studies.

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